

Degradation Kinetics of Ceftazidime: A Comparative Analysis in Different Buffer Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *delta-2-Ceftazidime*

Cat. No.: *B193858*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the degradation kinetics of the third-generation cephalosporin antibiotic, ceftazidime, in various buffer systems. The stability of ceftazidime in aqueous solutions is a critical factor in the development of parenteral dosage forms and for its effective clinical administration. Understanding its degradation profile under different chemical environments is paramount for ensuring therapeutic efficacy and patient safety. This document summarizes key experimental data on the hydrolysis of ceftazidime and provides detailed methodologies for the cited experiments.

Comparative Degradation Kinetics Data

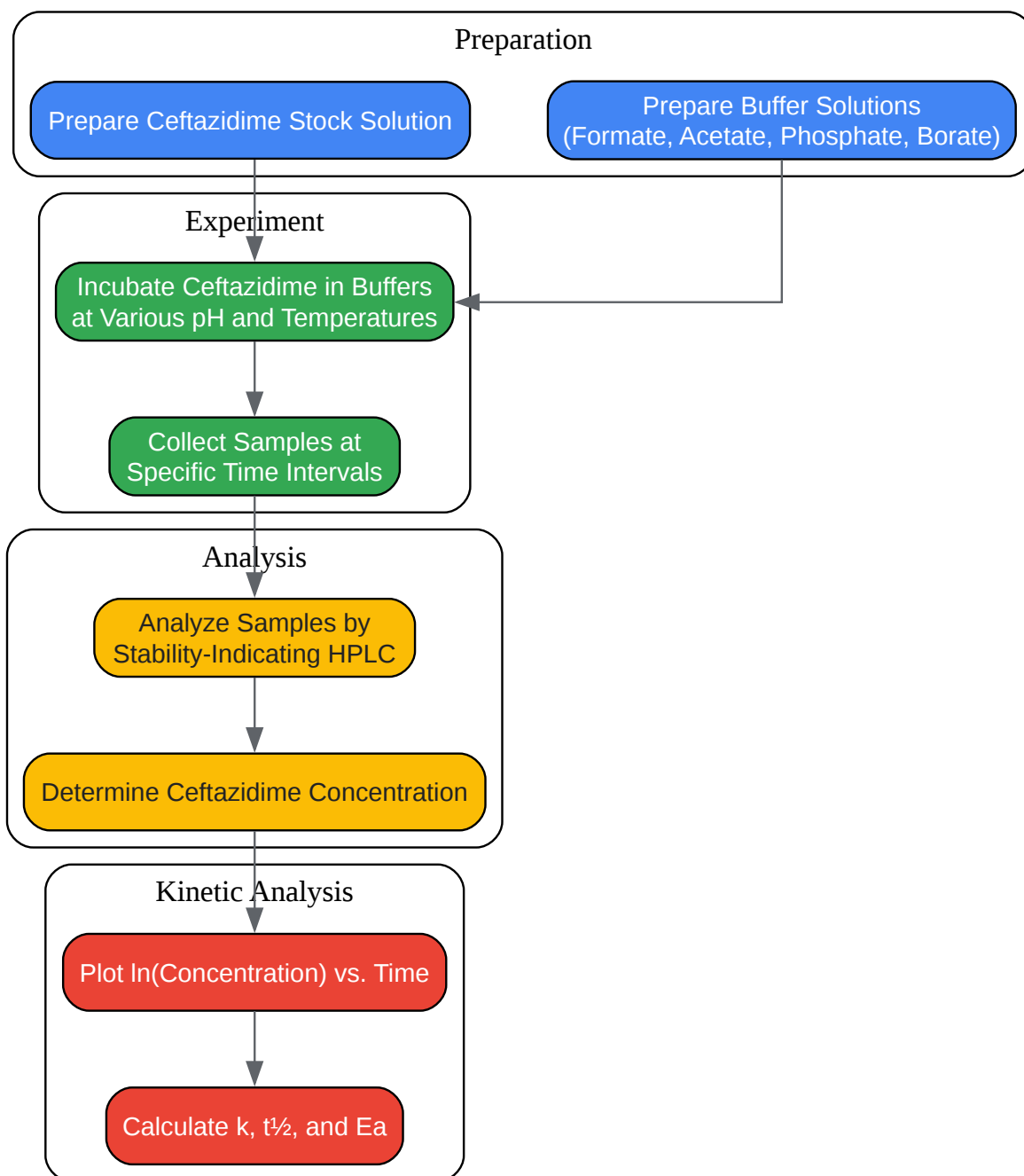
The degradation of ceftazidime in aqueous solutions is significantly influenced by pH, temperature, and the composition of the buffer system. The following table summarizes the first-order rate constants (k), half-lives ($t_{1/2}$), and activation energies (E_a) for ceftazidime degradation in commonly used buffer systems. It has been observed that buffers such as formate, acetate, phosphate, and borate can catalyze and accelerate the hydrolysis of ceftazidime^[1]. The maximum stability for ceftazidime is observed in the pH range of 4.5 to 6.5^{[1][2]}.

Buffer System	pH	Temperature (°C)	Rate Constant (k)	Half-life (t _{1/2})	Activation Energy (E _a) (kcal/mol)
Acetate	4.4	30	-	~1.5 days	-
Phosphate	5.5	30	-	~1.5 days	-
Phosphate	6.5	30	-	~1.5 days	-
Formate	-	-	Catalytic	-	-
Borate	-	-	Catalytic	-	-

Note: Specific values for rate constants and activation energies for each buffer system were not fully detailed in the provided search results, but the catalytic effect of these buffers on ceftazidime hydrolysis is documented[1]. The half-life data is derived from predictions and experimental verification at 30°C[1]. Further investigation into the primary literature is recommended for more granular data.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for comparing the degradation kinetics of ceftazidime in different buffer systems.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Influence of pH, temperature, and buffers on the kinetics of ceftazidime degradation in aqueous solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Degradation Kinetics of Ceftazidime: A Comparative Analysis in Different Buffer Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193858#comparing-the-degradation-kinetics-of-ceftazidime-in-different-buffer-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

